

comparing Osteocalcin (7-19) (human) to full-length Osteocalcin activity

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Compound of Interest

Compound Name: Osteocalcin (7-19) (human)

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A Comparative Guide to Full-Length Osteocalcin and its (7-19) Fragment

A comprehensive analysis for researchers, scientists, and drug development professionals.

This guide provides a detailed comparison of full-length human Osteocalcin and its synthetic fragment, Osteocalcin (7-19). While both originate from the same protein, their functionalities diverge significantly. Full-length Osteocalcin, particularly in its uncarboxylated form, is a pleiotropic hormone with established roles in metabolic regulation, bone homeostasis, and cognition. In stark contrast, the Osteocalcin (7-19) fragment is primarily a research tool with no known intrinsic biological activity.

At a Glance: Key Differences

Feature	Full-Length Osteocalcin (human)	Osteocalcin (7-19) (human)
Molecular Size	49 amino acids	13 amino acids
Primary Function	Hormone regulating metabolism, bone health, and cognition.[1]	Synthetic peptide fragment for research applications (e.g., peptide tag).[2]
Biological Activity	Hormonally active, particularly the uncarboxylated form.	No established biological or hormonal activity.
Receptor Binding	Binds to GPRC6A and GPR158 to initiate signaling.[3][4]	No known receptor binding.
Clinical Relevance	Serum levels are a biomarker for bone turnover.[5] Potential therapeutic agent for metabolic diseases.	Used in the development of immunoassays for Osteocalcin detection.

Structural and Functional Comparison

Full-length human Osteocalcin is a 49-amino acid protein synthesized by osteoblasts.[1] Its hormonal activity is largely attributed to the uncarboxylated form, which can enter circulation and act on various target tissues.

Amino Acid Sequence of Full-Length Human Osteocalcin: Tyr-Leu-Tyr-Gln-Trp-Leu-Gly-Ala-Pro-Val-Pro-Tyr-Pro-Asp-Pro-Leu-Gla-Pro-Arg-Arg-Gla-Val-Cys-Gla-Leu-Asn-Pro-Asp-Cys-Asp-Glu-Leu-Ala-Asp-His-Ile-Gly-Phe-Gln-Glu-Ala-Tyr-Arg-Arg-Phe-Tyr-Gly-Pro-Val[6]

Osteocalcin (7-19) is a much shorter, 13-amino acid synthetic peptide corresponding to amino acid residues 7 to 19 of the full-length protein.

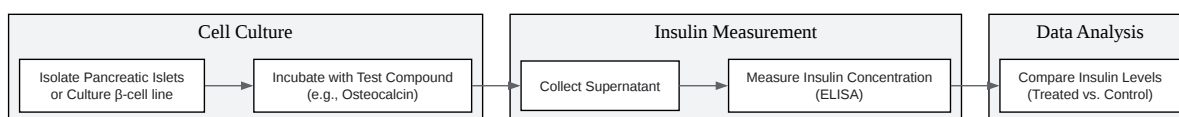
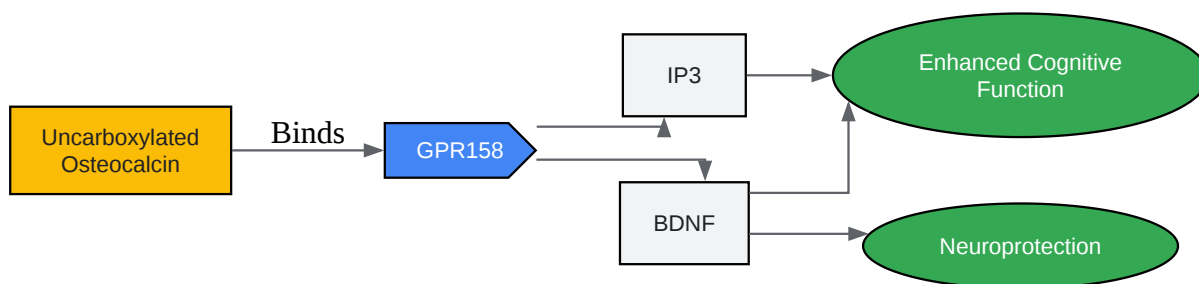
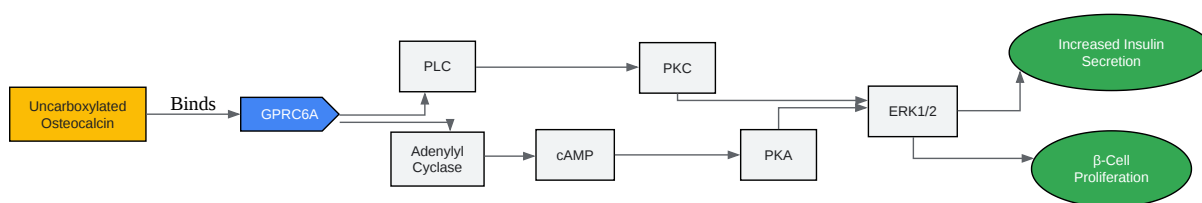
Amino Acid Sequence of **Osteocalcin (7-19) (human)**: Gly-Ala-Pro-Val-Pro-Tyr-Pro-Asp-Pro-Leu-Glu-Pro-Arg[2][7]

Signaling Pathways of Full-Length Osteocalcin

The hormonal effects of uncarboxylated Osteocalcin are mediated through the activation of specific G protein-coupled receptors (GPCRs) in target tissues, primarily GPRC6A and GPR158.

GPRC6A-Mediated Signaling

Activation of GPRC6A by Osteocalcin has been shown to stimulate various downstream signaling cascades, including the PLC/PKC/ERK and cAMP/PKA pathways.[8] These pathways are crucial for Osteocalcin's effects on insulin secretion and sensitivity. In pancreatic β -cells, GPRC6A activation leads to increased insulin production and proliferation.[8][9]



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